

FR295389: An In-Depth Technical Guide on a Novel Cephalosporin Analog

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Compound of Interest

Compound Name: FR295389
CAS No.: 1019207-72-7
Cat. No.: B607548

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PRELIMINARY FINDINGS AND DATA UNAVAILABILITY

Following a comprehensive search of publicly available scientific literature, patent databases, and chemical registries, it has been determined that there is a significant lack of detailed information regarding the discovery, synthesis, and biological activity of the compound designated as **FR295389**. While the chemical structure has been identified, indicating it is a complex cephalosporin analog, crucial data for the compilation of a detailed technical guide remains unavailable.

This document aims to provide a foundational understanding based on the limited information retrieved and outlines the general methodologies and concepts that would be pertinent to a molecule of this class. However, it must be stressed that the specific experimental protocols, quantitative data, and signaling pathways for **FR295389** have not been publicly disclosed.

Discovery and Origins

The designation "FR" in **FR295389** suggests a potential origin from the former Fujisawa Pharmaceutical Co., Ltd.^{[1][2][3][4][5]}, now part of Astellas Pharma. Pharmaceutical companies

often use internal codes to identify compounds during the research and development phase. It is plausible that **FR295389** was synthesized and evaluated internally but did not proceed to a stage where its details were published in peer-reviewed journals or patents. The lack of public data prevents a historical account of its discovery and the scientific rationale behind its development.

Chemical Structure

The molecular structure of **FR295389**, as retrieved from the Global Substance Registration System (GSRS), is presented below.

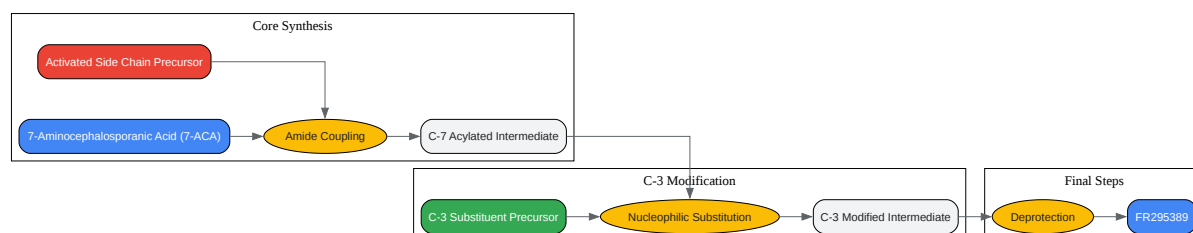
Molecular Formula: $C_{25}H_{33}N_{13}O_7S_2$

The structure reveals a complex cephalosporin core, a class of β -lactam antibiotics, with significant and novel substitutions. The presence of a triazole-containing side chain and a unique C-3 substituent suggests a design aimed at potentially overcoming β -lactamase-mediated resistance or enhancing antibacterial spectrum and potency.

Synthesis

While the specific synthetic route for **FR295389** is not documented, a general understanding of cephalosporin synthesis can provide a hypothetical framework. The synthesis of such complex analogs typically involves a semi-synthetic approach starting from a readily available cephalosporin nucleus, such as 7-aminocephalosporanic acid (7-ACA).

A plausible, though speculative, synthetic workflow is outlined below. This diagram is intended to be illustrative of the general chemical logic that would be employed.



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Figure 1: Hypothetical synthetic workflow for **FR295389**.

Hypothetical Experimental Protocols

General Procedure for Amide Coupling: To a solution of 7-ACA in a suitable solvent (e.g., dichloromethane or a biphasic system), an activated form of the C-7 side-chain precursor (e.g., an acid chloride or an active ester) would be added in the presence of a base (e.g., triethylamine or sodium bicarbonate) at a controlled temperature (typically 0-25 °C). The reaction progress would be monitored by techniques such as Thin Layer Chromatography (TLC) or High-Performance Liquid Chromatography (HPLC). Upon completion, the product would be isolated through extraction and purified by crystallization or chromatography.

General Procedure for C-3 Substitution: The C-7 acylated intermediate would be dissolved in a polar aprotic solvent (e.g., dimethylformamide or acetonitrile). The C-3 substituent precursor, likely a thiol-containing heterocycle in this case, would be added, often in the presence of a catalyst or a base to facilitate the nucleophilic substitution at the C-3' position. The reaction would likely be heated to drive it to completion. Workup would involve quenching the reaction, extraction, and purification of the C-3 modified intermediate.

General Procedure for Deprotection: The final step would involve the removal of any protecting groups on the carboxyl and other functional groups. The choice of deprotection conditions would depend on the nature of the protecting groups used (e.g., acid-labile, base-labile, or removed by hydrogenolysis). The final product, **FR295389**, would be purified to a high degree, typically by preparative HPLC, and characterized by spectroscopic methods (NMR, MS, IR).

Biological Activity and Mechanism of Action

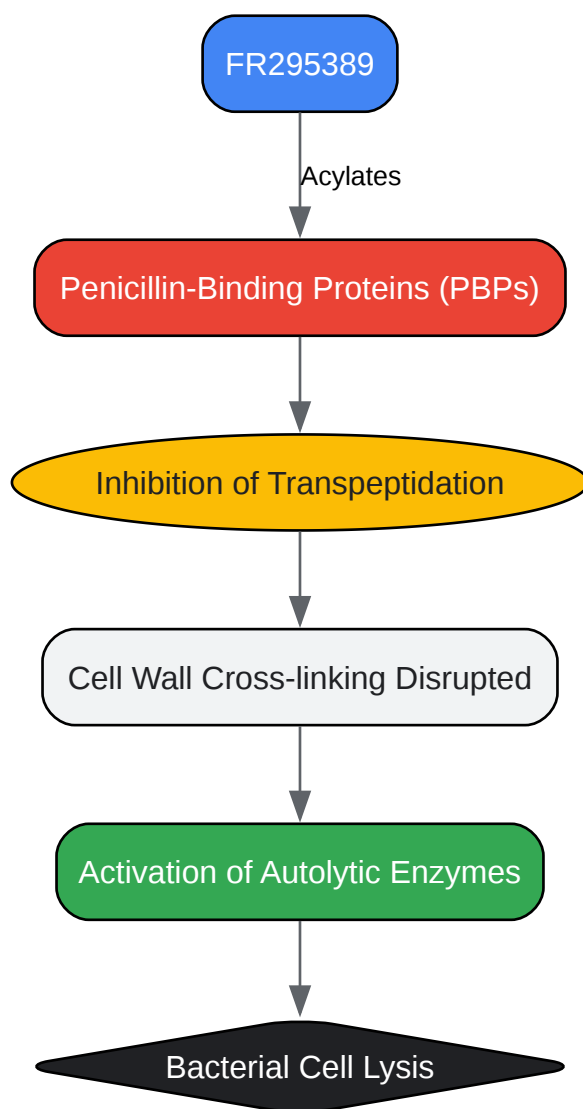
The biological activity of **FR295389** has not been reported. As a cephalosporin, its primary mechanism of action would be the inhibition of bacterial cell wall synthesis by acylating the active site of penicillin-binding proteins (PBPs). The unique structural features of **FR295389** would be expected to influence its spectrum of activity, potency against various bacterial species, and its stability against β -lactamases.

Quantitative Data

No quantitative data, such as Minimum Inhibitory Concentrations (MICs) or half-maximal inhibitory concentrations (IC₅₀s) against specific bacterial strains or enzymes, are available in the public domain for **FR295389**.

Signaling Pathways

The interaction of β -lactam antibiotics with bacteria does not involve classical signaling pathways within the host. Instead, their effect is a direct biochemical inhibition of bacterial enzymes. The downstream consequences of this inhibition lead to the activation of bacterial autolytic enzymes and ultimately cell lysis. A simplified logical diagram of this process is presented below.



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Figure 2: Logical pathway of β -lactam antibiotic action.

Conclusion

FR295389 represents a structurally interesting but enigmatic cephalosporin analog. The absence of publicly available data on its synthesis, discovery, and biological activity severely limits a comprehensive technical assessment. The information presented here is based on the known chemical structure and general principles of medicinal chemistry and microbiology related to cephalosporin antibiotics. Further understanding of this molecule would require the disclosure of data from its originating source. For researchers in the field, the structure of

FR295389 may serve as an inspiration for the design of new β -lactam antibiotics with potentially novel properties.

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